

Proscillaridin A solubility in DMSO and other solvents

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Compound of Interest

Compound Name: *Proscillaridin A*

Cat. No.: *B10770100*

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Technical Support Center: Proscillaridin A

This guide provides researchers, scientists, and drug development professionals with technical information and answers to frequently asked questions regarding the solubility, handling, and use of **Proscillaridin A** (CAS: 466-06-8) in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of Proscillaridin A in various solvents?

Proscillaridin A, a cardiac glycoside, exhibits varying solubility depending on the solvent. It is highly soluble in polar aprotic solvents like DMSO, moderately soluble in alcohols, and sparingly soluble in aqueous solutions.

Data Presentation: **Proscillaridin A** Solubility

The table below summarizes the quantitative solubility data for **Proscillaridin A** in common laboratory solvents.

Solvent	Molar Mass (g/mol)	Solubility	Concentration (mM)	Source
DMSO	530.66	~100 mg/mL	~188.45 mM	[1]
~5 mg/mL	~9.42 mM	[2]		
Methanol	530.66	~10 mg/mL	~18.84 mM	[2]
Ethanol	530.66	Soluble	Not Specified	[3]
Pyridine	530.66	Soluble	Not Specified	[3]
Water	530.66	Almost insoluble (0.039 g/L)	~0.07 mM	
Aqueous Buffers	530.66	Sparingly soluble	Not Specified	[2]

Note: Discrepancies in reported DMSO solubility may arise from differences in the purity of **Proscillaridin A**, temperature, or experimental methodology. Researchers should perform preliminary tests to determine the optimal concentration for their specific batch and experimental conditions.

Q2: How should I prepare a stock solution of **Proscillaridin A** for my experiments?

Preparing a concentrated stock solution in an appropriate organic solvent is crucial for accurate and reproducible experiments, especially given its low aqueous solubility.

Experimental Protocol: Preparation of a 10 mM **Proscillaridin A** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, commonly used for cell culture and other in vitro assays.

Materials:

- **Proscillaridin A** (crystalline solid, FW: 530.66 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes

Methodology:

- **Equilibration:** Before opening, allow the vial of **Proscillaridin A** to equilibrate to room temperature for at least 1 hour. This is particularly important as the compound can be hygroscopic[1][4].
- **Weighing:** Carefully weigh out 5.31 mg of **Proscillaridin A** solid on an analytical balance and transfer it to a sterile vial.
- **Dissolution:** Add 1.0 mL of anhydrous DMSO to the vial containing the **Proscillaridin A**.
- **Solubilization:** Vortex or gently warm the solution (e.g., in a 37°C water bath) to ensure the solid is completely dissolved. The solution should be clear and colorless.
- **Working Dilutions:** For biological experiments, dilute the stock solution further in an aqueous buffer or cell culture medium to the desired final concentration. For example, a 1 mM stock solution was prepared in DMSO for treating A549 lung adenocarcinoma cells, with the final concentration of DMSO in the culture medium kept at 0.5%[5]. To enhance aqueous solubility, it is recommended to dilute the organic solvent stock solution into aqueous buffers or isotonic saline[2].
- **Storage:** Store the stock solution in tightly sealed aliquots at -20°C to maintain stability[3].

Q3: I am having difficulty dissolving Proscillaridin A. What troubleshooting steps can I take?

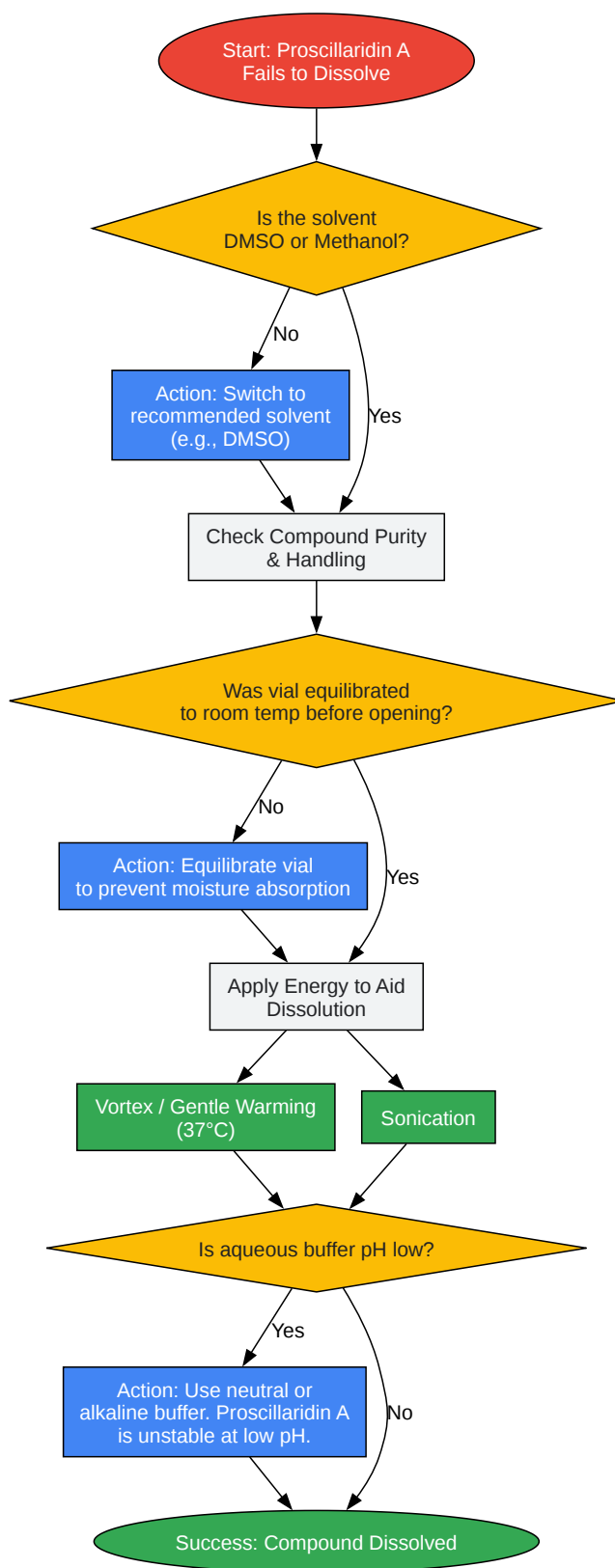
Dissolution issues can stem from several factors, including the choice of solvent, compound characteristics, and handling procedures. The following guide provides a systematic approach to troubleshooting.

Troubleshooting Guide: **Proscillaridin A** Dissolution Issues

Issue	Potential Cause	Recommended Action
Precipitate forms when diluting stock in aqueous buffer.	Low aqueous solubility of Proscillaridin A.	Ensure the final concentration of the organic solvent (e.g., DMSO) is sufficient to maintain solubility but low enough to avoid cytotoxicity (typically <0.5%). Perform serial dilutions.
Compound does not fully dissolve in the chosen solvent.	Insufficient solvent volume or incorrect solvent choice.	Confirm you are using a recommended solvent like DMSO or methanol. Increase solvent volume or gently warm the solution. Sonication can also aid dissolution.
Inconsistent results between experiments.	Compound degradation or absorption to plastics.	Proscillaridin A is rapidly inactivated at low pH[6]. Ensure the pH of your aqueous buffer is neutral or slightly basic. Use low-adhesion polypropylene tubes for storage and handling. Prepare fresh dilutions for each experiment.
Hygroscopic nature of the solid compound.	Always allow the vial to reach room temperature before opening to prevent moisture absorption[1][4]. Store the solid compound in a desiccator.	

Mandatory Visualization: Troubleshooting Workflow

The following diagram illustrates a logical workflow for addressing solubility challenges with **Proscillaridin A**.



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Caption: Troubleshooting workflow for **Proscillaridin A** solubility issues.

Q4: How should I properly store Proscillaridin A solid and its stock solutions?

Correct storage is vital to prevent degradation and ensure the compound's activity and stability over time.

- **Solid Form:** **Proscillaridin A** is supplied as a crystalline solid. For long-term storage, it should be kept at -20°C, where it is stable for at least two years[2]. Alternatively, storage at 2-8°C in a refrigerator is also recommended by some suppliers[4][7][8]. The compound is noted to be hygroscopic, so it should be stored under an inert atmosphere and protected from moisture[1][4].
- **Stock Solutions:** Stock solutions made in organic solvents like DMSO should be prepared and used on the same day if possible. If advance preparation is necessary, store the solution in tightly sealed aliquots at -20°C[3]. When used in cell culture, stock solutions in DMSO should be kept in the dark to protect from light[5].

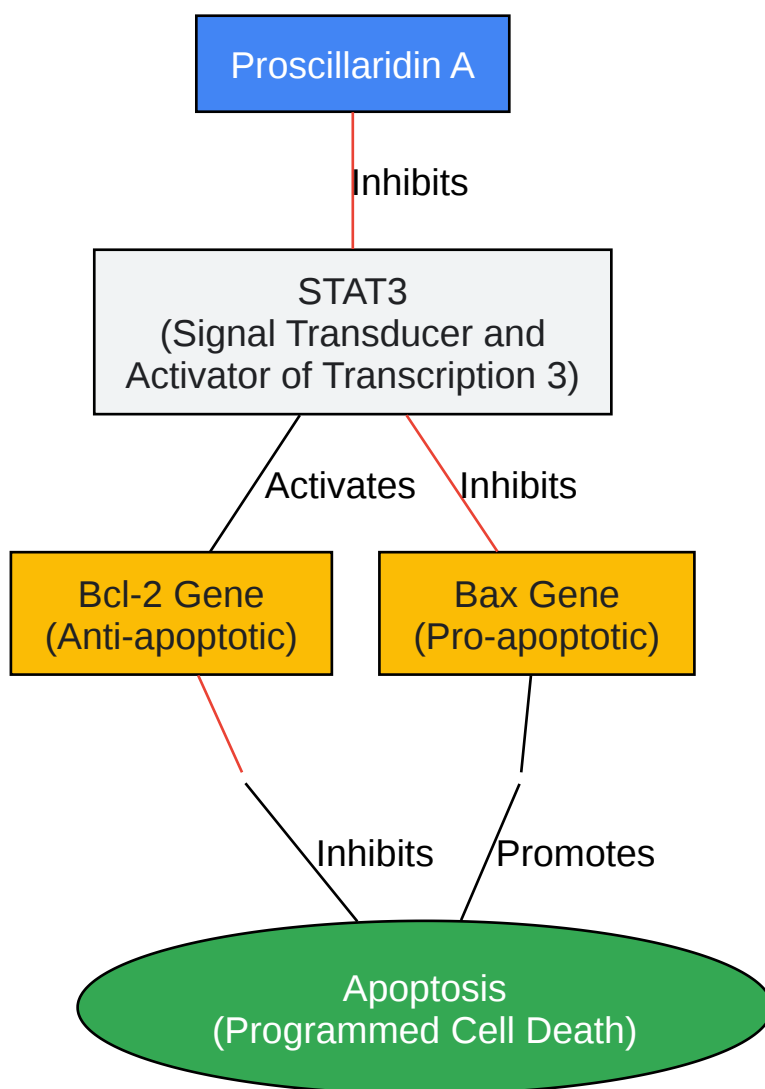
Q5: What is the primary signaling pathway affected by Proscillaridin A?

Proscillaridin A is a cardiac glycoside whose primary mechanism of action is the inhibition of the sodium-potassium ATPase (Na⁺/K⁺-ATPase) pump. This inhibition leads to a cascade of downstream effects that are being explored for cancer therapy.

In cancer cells, **Proscillaridin A** has been shown to inhibit the JAK/STAT3 signaling pathway. This leads to the downregulation of anti-apoptotic proteins like Bcl-2 and an increase in pro-apoptotic proteins like Bax, ultimately triggering mitochondrial-mediated apoptosis[5][9][10].

Mandatory Visualization: **Proscillaridin A** Signaling Pathway

The diagram below outlines the inhibitory effect of **Proscillaridin A** on the STAT3 signaling pathway, leading to apoptosis.



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Caption: **Proscillaridin A** inhibits STAT3, promoting apoptosis.

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